

inconsistent results in Eg5-IN-3 cell viability assays

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Compound of Interest		
Compound Name:	Eg5-IN-3	
Cat. No.:	B15606522	Get Quote

Technical Support Center: Eg5-IN-3

Welcome to the technical support center for **Eg5-IN-3**. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting and resolving common issues encountered during cell viability assays with this Eg5 inhibitor.

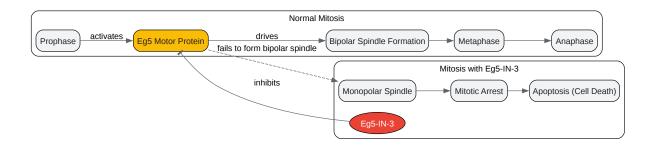
Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for Eg5 inhibitors like **Eg5-IN-3**?

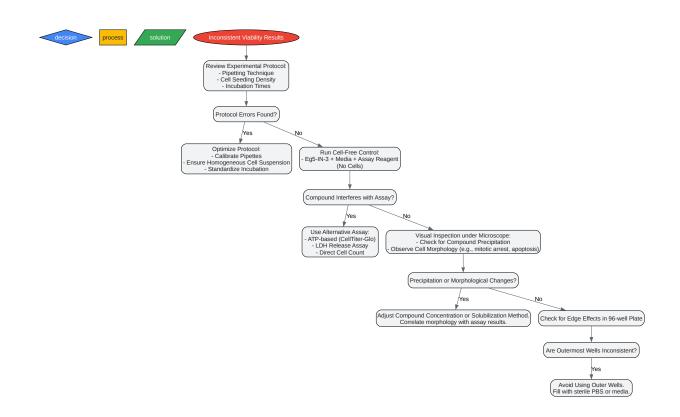
Eg5 is a motor protein from the kinesin family that is essential for cell division (mitosis). It plays a critical role in the formation of the bipolar spindle, a structure necessary for the proper separation of chromosomes into daughter cells. Eg5 inhibitors, such as **Eg5-IN-3**, block the function of this protein. This inhibition prevents the separation of centrosomes, leading to the formation of a "monopolar spindle." Consequently, the cell cycle is arrested in mitosis, which ultimately triggers programmed cell death (apoptosis)[1][2][3][4][5]. Due to their critical role in proliferating cells, Eg5 inhibitors are being investigated as anti-cancer therapeutics[3].

Diagram: Mechanism of Action of Eg5 Inhibitors









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